

Ferronickel applications in specialized steel production.

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An In-depth Technical Guide to the Application of **Ferronickel** in Specialized Steel Production

Abstract

Ferronickel (FeNi) is a critical ferroalloy, primarily composed of iron and nickel, that serves as a principal source of nickel for the manufacturing of stainless and alloy steels. Its primary function is to introduce nickel into the steel melt in a more cost-effective manner than using pure nickel.^[1] This technical guide details the production of **ferronickel**, its fundamental role in steel metallurgy, and its specific applications in the production of specialized steels, including austenitic stainless steels, high-strength low-alloy (HSLA) steels, maraging steels, and precipitation-hardening (PH) stainless steels. The document provides quantitative data on compositions and mechanical properties, outlines key production and experimental protocols, and includes process visualizations to illustrate complex workflows and relationships.

Introduction: The Role of Nickel in Steel

Nickel is one of the most important alloying elements in steel production, with over two-thirds of global nickel production used for making stainless steel.^[2] Its primary and most crucial role is as an austenite stabilizer.^{[3][4]} In iron-based alloys, nickel lowers the temperature range at which the austenite (a face-centered cubic crystal structure) is stable, allowing this structure to be retained at room temperature.^[3] The resulting austenitic microstructure imparts a unique combination of highly desirable properties:

- Enhanced Corrosion Resistance: Nickel improves the stability of the protective oxide film that forms on stainless steel, enhancing its resistance to both oxidizing and reducing media.[4][5]
- Improved Ductility and Toughness: Metals with an austenitic structure are inherently tough and ductile.[4] Nickel imparts excellent toughness, even at cryogenic temperatures, making the steel less brittle and capable of undergoing complex forming operations.[3][4]
- Superior Weldability: The addition of nickel improves the hot strength of steel, which prevents it from becoming brittle during high-temperature welding processes.[2]
- High-Temperature Strength: Nickel-containing austenitic grades exhibit significantly better strength at high temperatures, particularly resistance to creep, compared to other grades.[4]

Ferronickel provides an economical vehicle for delivering this essential nickel to the steelmaking process. Produced by directly smelting nickel-rich laterite ores, it avoids the expensive refining process required for pure nickel, and its inherent iron content is simply incorporated into the final steel product.[1]

Ferronickel Production and Specifications

Ferronickel is produced from laterite nickel ores via a pyrometallurgical process, most commonly using the Rotary Kiln-Electric Furnace (RKEF) technology.[6][7] The process involves smelting the ore at extremely high temperatures to extract the iron-nickel alloy.[1][6]

Experimental Protocol: RKEF Production of Ferronickel

The Rotary Kiln-Electric Furnace (RKEF) process is a standard industrial methodology for extracting **ferronickel** from saprolite, a type of laterite ore with high magnesium and nickel content.[6][8]

Methodology:

- Ore Preparation and Handling: Nickel ore, transported from the mine, is crushed, screened, and blended to create a consistent feed with a defined chemical composition (Fe, Ni, SiO₂, MgO).[7][9] The ore is then transported via conveyor belt to a dryer.[9]

- Drying: The blended ore is fed into a rotary dryer where it is heated to approximately 200-300°C. This step reduces the free moisture content of the ore from around 40% down to 20%.[\[6\]](#)
- Calcination and Pre-reduction: The dried ore is charged into a long rotary kiln. Here, it is calcined and pre-reduced at high temperatures with the addition of a reductant like coal or coke.[\[7\]](#) This stage removes remaining crystalline water and reduces a significant portion of the nickel oxide and a controlled portion of the iron oxide to their metallic forms.[\[8\]](#)[\[9\]](#)
- Electric Furnace Smelting: The hot, calcined material (calcine) is immediately transferred to a submerged arc electric furnace (SAF).[\[7\]](#) Here, it is melted using high-power electric energy, and the reduction process is completed. The molten **ferronickel**, being denser, separates and settles at the bottom, while unreduced components form a layer of slag on top.[\[7\]](#)[\[10\]](#) The furnace is tapped semi-continuously to draw off the crude liquid **ferronickel**.[\[7\]](#)
- Refining and Casting: The crude **ferronickel** contains impurities such as sulfur, phosphorus, carbon, and silicon, which are undesirable in steel production.[\[7\]](#) It undergoes a refining step where oxygen is blown through the melt to remove these elements.[\[7\]](#) Finally, the refined molten **ferronickel**, typically at 1,500°C, is cast into ingots or granulated into smaller, shot-like pieces for shipment to steel mills.[\[6\]](#)[\[9\]](#)

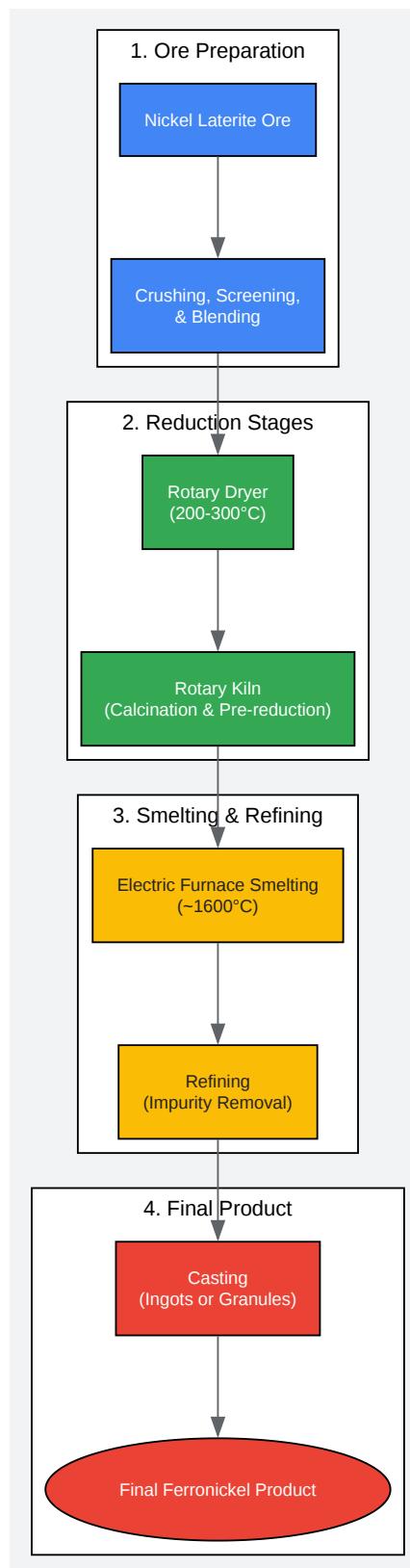
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Fig 1. Workflow for the RKEF production of **ferronickel**.

Quantitative Data: Ferronickel Grades and Composition

Ferronickel is graded based on its nickel content, which typically ranges from 20% to 50%.[\[6\]](#) [\[11\]](#) The specific grade is selected based on the requirements of the target steel application.

Grade Category	Nickel (Ni) Content	Typical Impurity Levels	Primary Application
Low-Grade FeNi	10% - 20%	Higher C, S, P	Low-end stainless steels (e.g., 200 series). [10] [11]
Medium-Grade FeNi	25% - 35%	Moderate C, S, P	General purpose austenitic stainless steels (e.g., 304). [11]
High-Grade FeNi	40% - 50%	Low C, S, P	High-performance stainless steels, high-temperature alloys. [11]
High Purity FeNi	≥ 75%	Very Low (C ≤0.03%, S ≤0.02%)	Specialized fields like aerospace and nuclear applications. [11]

Table 1. General specifications for different grades of **ferronickel**.[\[10\]](#)[\[11\]](#)

Applications in Specialized Steel Production

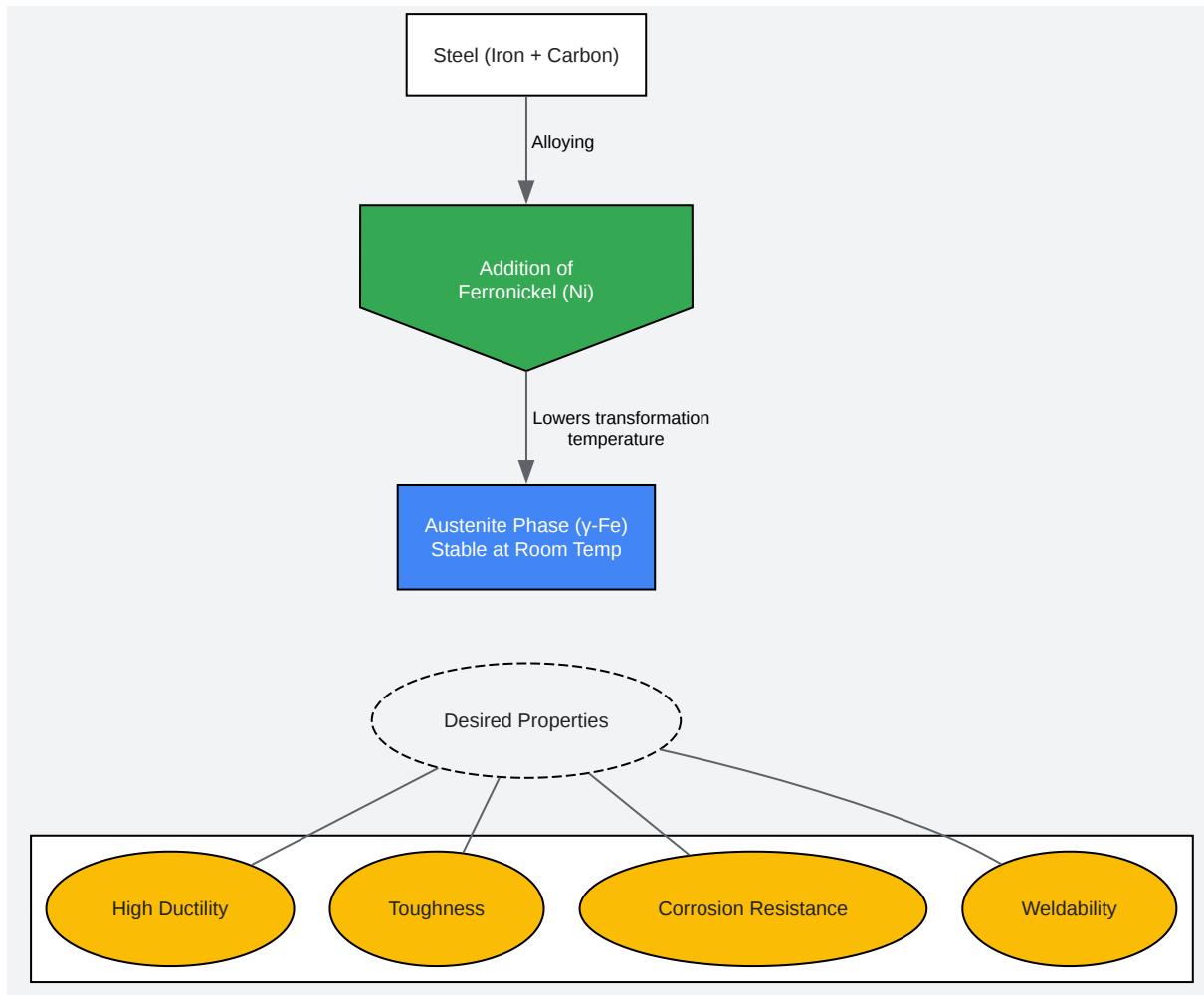
Ferronickel is the primary source of nickel for a wide range of specialized steels, where it is used to precisely control the final microstructure and mechanical properties.

Austenitic Stainless Steels (300 Series)

The largest application for **ferronickel** is in the production of the 300 series austenitic stainless steels, such as grades 304 and 316.[\[1\]](#) In these steels, nickel is added in concentrations of 8-14% to stabilize the austenite phase at room temperature, which is the source of their signature corrosion resistance and formability.[\[2\]](#)[\[12\]](#)

Property	Grade 304 (Typical)
Composition (%)	Cr: 18-20, Ni: 8-10.5, C: \leq 0.08, Mn: \leq 2, Si: \leq 0.75, P: \leq 0.045, S: \leq 0.03
Yield Strength (MPa)	~205
Tensile Strength (MPa)	~515
Elongation (%)	~40
Key Role of Nickel	Austenite stabilization for ductility, weldability, and corrosion resistance. [2] [3]

Table 2. Typical properties of AISI 304 stainless steel, a primary consumer of **ferronickel**.



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Fig 2. Logical diagram of nickel's role as an austenite stabilizer.

High-Strength Low-Alloy (HSLA) Steels

HSLA steels are designed to provide better mechanical properties and corrosion resistance than conventional carbon steels, but with a low carbon content (0.05-0.25%) to maintain weldability.^[13] While strengthening is achieved mainly through grain refinement and

precipitation hardening from elements like niobium and vanadium, nickel is added in small quantities to enhance toughness, particularly at low temperatures, and improve corrosion resistance.[13][14]

Property	Typical HSLA Steel
Composition (%)	C: 0.05-0.25, Mn: ≤2.0, with small additions of Cr, Ni, Mo, V, Nb, Ti.[13][15]
Yield Strength (MPa)	250 - 590[13]
Key Role of Nickel	Improves toughness, low-temperature performance, and atmospheric corrosion resistance.[13][16]

Table 3. General properties of HSLA steels.

Maraging Steels

Maraging steels are ultra-high-strength steels with very low carbon content (<0.03%).[17] Their exceptional strength is derived not from carbon, but from the precipitation of intermetallic compounds within a soft iron-nickel martensite matrix.[18][19] These steels contain a very high percentage of nickel (15-25 wt%), making **ferronickel** a suitable raw material.[18] The strength is achieved through a final heat treatment process called "aging."[17]

Property	Maraging 300 (Typical)
Composition (%)	Ni: 18-19, Co: 8.5-9.5, Mo: 4.6-5.2, Ti: 0.5-0.8, Al: 0.05-0.15, C: ≤0.03.[18]
Yield Strength (MPa)	~1900 - 2100
Tensile Strength (MPa)	~2000 - 2200
Key Role of Nickel	Forms the ductile martensitic matrix; key component of strengthening precipitates (e.g., Ni ₃ Ti, Ni ₃ Mo).[17][19]

Table 4. Typical properties of Maraging 300 steel.

Precipitation-Hardening (PH) Stainless Steels

PH stainless steels combine the high corrosion resistance of austenitic steels with the ability to be heat-treated to very high strength levels, about three to four times that of 304 stainless steel.[20][21] Strength is achieved by adding elements like copper, aluminum, and titanium, which form precipitates during a final "aging" heat treatment.[20] Nickel is a crucial alloying element, influencing the steel's microstructure (martensitic or semi-austenitic) and contributing to its toughness and corrosion resistance.[21][22]

Property	17-4 PH (Typical)
Composition (%)	Cr: 15-17.5, Ni: 3-5, Cu: 3-5, C: ≤0.07, Nb: 0.15-0.45.[21][22]
Yield Strength (MPa)	520 - 1500+ (Varies with heat treatment)[21]
Tensile Strength (MPa)	850 - 1700 (Varies with heat treatment)[20]
Key Role of Nickel	Promotes toughness, controls martensitic transformation, and enhances corrosion resistance.[22][23]

Table 5. Typical properties of 17-4 PH stainless steel.

Protocol for Ferronickel Application in Steelmaking

Ferronickel is typically added during the melting stage in an Electric Arc Furnace (EAF), which is commonly used for producing stainless and specialty steels.

Methodology:

- Charge Calculation: The composition of the furnace charge, consisting of steel scrap, other ferroalloys, and **ferronickel**, is precisely calculated to meet the target chemistry of the final steel grade. The iron content in the **ferronickel** is factored into the calculation as a substitute for scrap or pig iron.[24]
- Furnace Charging: The calculated amounts of steel scrap and other raw materials are loaded into the EAF.

- Melting: High-power electric arcs are used to melt the charge. During this stage, **ferronickel** is added to the molten bath. Its density allows it to sink and dissolve efficiently into the steel.
- Refining: After melting, the crude steel is often transferred to an Argon Oxygen Decarburization (AOD) converter for refining. During this step, oxygen and argon are blown into the melt to remove excess carbon and other impurities to precise levels without significantly oxidizing the valuable chromium and nickel.[25]
- Final Chemistry Adjustment: A final analysis of the steel chemistry is performed. Minor adjustments can be made by adding small amounts of alloys to trim the composition to the exact specification.
- Casting: Once the target chemistry and temperature are achieved, the molten steel is cast into slabs, blooms, or billets for subsequent rolling and processing.

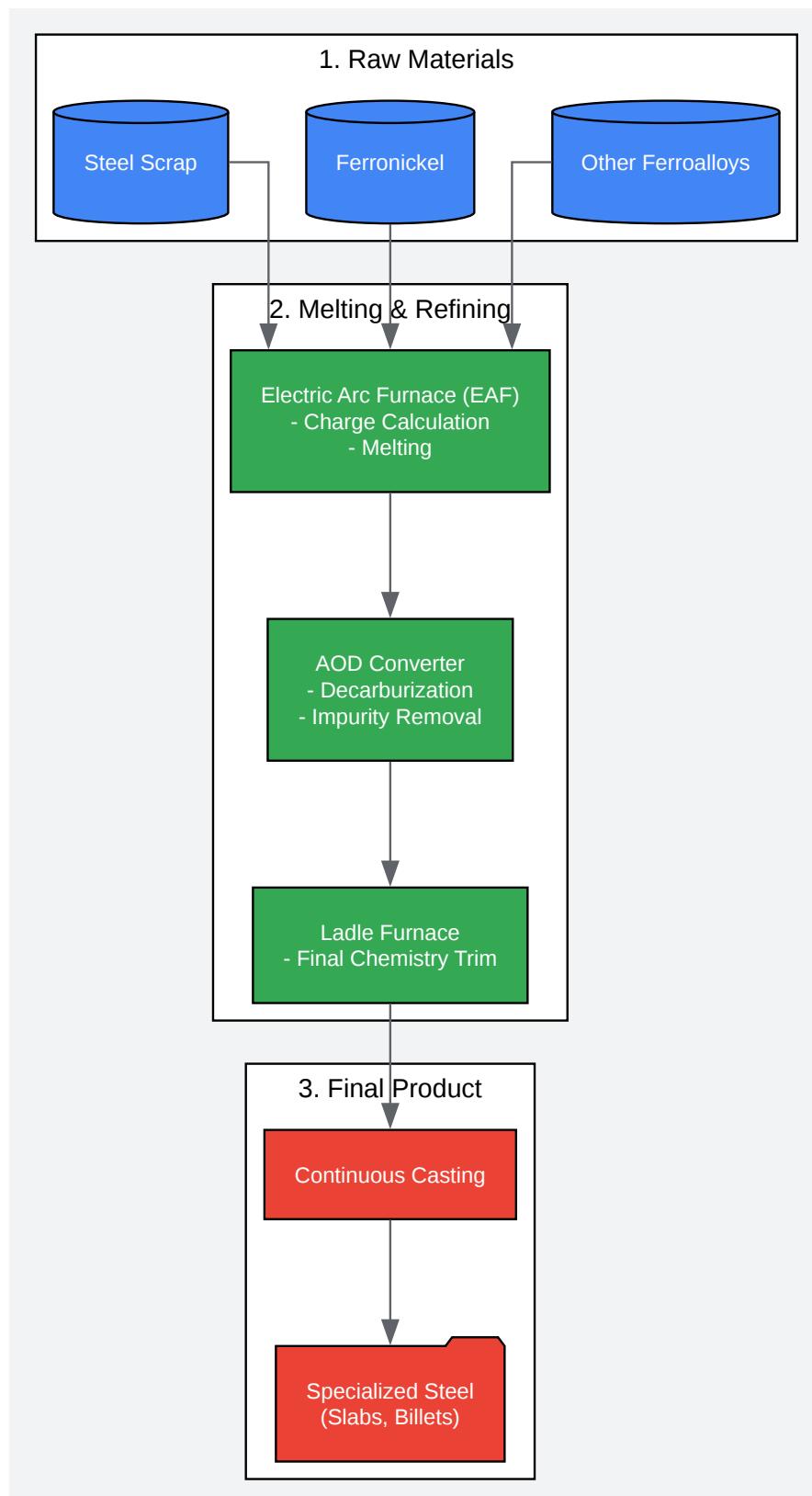
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Fig 3. General workflow for using **ferronickel** in steel production.

Conclusion

Ferronickel is an indispensable raw material in the production of a wide array of specialized steels. By providing a cost-effective method for introducing nickel, it enables the large-scale manufacturing of alloys with superior properties. Its application is fundamental to achieving the desired austenitic microstructures in stainless steels and for imparting critical enhancements in toughness, strength, and corrosion resistance in high-performance materials like HSLA, maraging, and PH steels. Understanding the production protocols for **ferronickel** and its precise application in steelmaking is essential for metallurgists, researchers, and engineers in the development of advanced steel products.

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